

5-Fluoroisatoic Anhydride: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: 5-Fluoroisatoic anhydride

Cat. No.: B128519

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **5-Fluoroisatoic anhydride** (CAS No. 321-69-7) is a fluorinated aromatic compound widely utilized as a versatile intermediate in organic synthesis.^[1] Its applications are prominent in the development of pharmaceuticals, agrochemicals, and other specialty materials.^[2] Notably, it serves as a crucial building block in the synthesis of insulin secretagogues, HCV polymerase inhibitors, and anxiolytic agents.^{[3][4]} Given its reactivity and potential hazards, a thorough understanding of its properties and adherence to strict safety protocols are paramount for all personnel handling this compound.

This guide provides comprehensive information on the safe handling, storage, and emergency procedures for **5-fluoroisatoic anhydride**, intended to supplement, not replace, institutional safety guidelines and regulatory requirements.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **5-fluoroisatoic anhydride** is presented in the table below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₄ FNO ₃	[1][5]
Molecular Weight	181.12 g/mol	[3][5]
Appearance	Off-white to pale yellow powder	[3][5]
Melting Point	259-262°C	[1][3][5]
Density (predicted)	1.502 g/cm ³	[3][5]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO); Insoluble in water.	[3][5]
LogP	Approximately 0.96	[5]

Hazard Identification and GHS Classification

5-Fluoroisatoic anhydride is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized below.

GHS Hazard Statements:

- H302: Harmful if swallowed.[6]
- H315: Causes skin irritation.[4][6]
- H319: Causes serious eye irritation.[4][6]
- H335: May cause respiratory irritation.[6]

Signal Word: Warning[4][6]

Hazard Pictogram:

(Exclamation Mark)

Experimental Protocols and Safe Handling

Adherence to the following protocols is mandatory to minimize risk when working with **5-fluoroisatoic anhydride**.

Engineering Controls

- Ventilation: All handling of solid **5-fluoroisatoic anhydride** and its solutions must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[\[7\]](#)
Ensure adequate ventilation in storage areas.
- Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate vicinity of the work area.[\[8\]](#)

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 must be worn at all times.[\[8\]](#)[\[9\]](#)
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) that have been inspected for integrity prior to use. Dispose of contaminated gloves after use.
 - Lab Coat: A flame-resistant lab coat or other protective clothing is required to prevent skin contact.
- Respiratory Protection: For operations that may generate significant dust, a NIOSH/MSHA-approved respirator may be necessary.

Handling Procedures

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[4\]](#)
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.[\[4\]](#)

- Do not eat, drink, or smoke in areas where the chemical is handled or stored.
- Keep the container tightly closed when not in use.[3][4]
- Store in a cool, dry, well-ventilated area away from incompatible substances.[3][5]

First-Aid Measures

In the event of exposure, immediate action is critical.

- Inhalation: Remove the individual to fresh air and keep them in a position comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor.[4]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice/attention.[4] Remove and wash contaminated clothing before reuse.[4]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]
- Ingestion: If swallowed, call a POISON CENTER or doctor/physician if you feel unwell.[9] Rinse the mouth. Do NOT induce vomiting.[7]

Accidental Release and Disposal

- Spill Response: In case of a spill, ensure adequate ventilation and wear appropriate personal protective equipment.[9] Sweep up the solid material, avoiding dust formation, and place it into a suitable, labeled container for disposal.[8][9]
- Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[8][9] Do not allow the product to enter drains.[7]

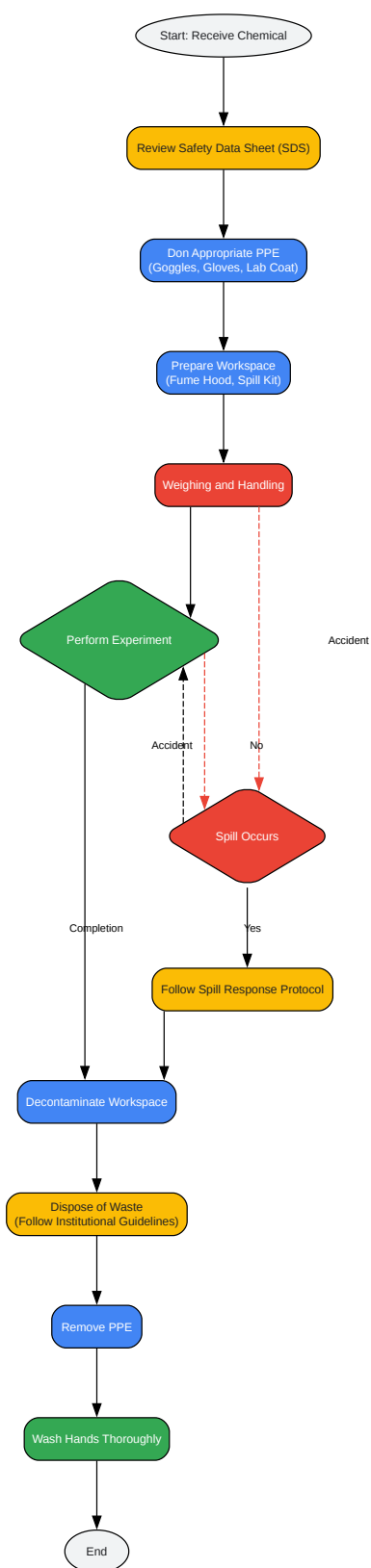
Storage

- Store in a cool, dry, well-ventilated place.[3]

- Keep the container tightly closed.[3][4]
- Store locked up.[4]
- Incompatible materials include strong oxidizing agents.[8]

Logical Workflow for Safe Handling

The following diagram illustrates the key decision points and procedures for the safe handling of **5-fluoroisatoic anhydride** from receipt to disposal.



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